

# Application Notes: Rubidium-Strontium (Rb-Sr) Dating of Geological Samples

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Compound of Interest		
Compound Name:	Rubidium-87	
Cat. No.:	B1240521	Get Quote

#### Introduction

The Rubidium-Strontium (Rb-Sr) dating method is a well-established radiometric technique used to determine the age of geological materials, including igneous, metamorphic, and in some cases, sedimentary rocks.[1][2][3] This method relies on the beta decay of **Rubidium-87** (87Rb) to Strontium-87 (87Sr). With a very long half-life, this isotopic system is particularly suited for dating ancient rocks.[4][5]

## **Principle of the Method**

The fundamental principle of Rb-Sr dating is the radioactive decay of <sup>87</sup>Rb to <sup>87</sup>Sr through the emission of a beta particle.[6] The half-life of <sup>87</sup>Rb is approximately 49 billion years, making it suitable for dating a wide range of geological events, from a few million years to the early stages of the solar system.[6]

The age of a rock or mineral can be calculated using the isochron method, which is based on the following equation:

$$(^{87}Sr/^{86}Sr)p = (^{87}Sr/^{86}Sr)_0 + (^{87}Rb/^{86}Sr) * (e^{\lambda}t - 1)[5][7]$$

#### Where:

- (87Sr/86Sr)p is the ratio of these strontium isotopes in the sample at the present time.
- $(^{87}Sr/^{86}Sr)_0$  is the initial ratio of these strontium isotopes at the time of the rock's formation.



- (87Rb/86Sr) is the ratio of **rubidium-87** to strontium-86 in the sample at the present time.
- λ is the decay constant of <sup>87</sup>Rb.
- t is the time elapsed since the formation of the rock (the age).

For this method to be accurate, the rock or mineral must have remained a closed system since its formation, meaning there has been no loss or gain of Rb or Sr isotopes.[5][6] The isochron method requires analyzing several minerals from the same rock or several co-magmatic rock samples with different Rb/Sr ratios.[5] Plotting <sup>87</sup>Sr/<sup>86</sup>Sr against <sup>87</sup>Rb/<sup>86</sup>Sr for these samples should yield a straight line (the isochron), the slope of which is proportional to the age of the rock.[2][5] The initial <sup>87</sup>Sr/<sup>86</sup>Sr ratio can be determined from the y-intercept of the isochron.[4][5]

## **Applications in Geoscience**

- Dating Igneous Rocks: The Rb-Sr method is widely used to determine the crystallization age of igneous rocks.[4][6]
- Timing Metamorphic Events: This technique can also be used to date the timing of metamorphic events, as the Rb-Sr system can be reset during high-grade metamorphism.[4]
   [5][6]
- Dating Lunar and Meteorite Samples: It has been successfully applied to date extraterrestrial
  materials, providing insights into the early history of the solar system.[1][4][8]
- Sedimentary Provenance: In certain situations, it can be applied to sedimentary rocks to understand the age of the source rocks.[6]

### **Data Presentation**

Table 1: Isotopes of Rubidium and Strontium



Isotope	Natural Abundance (%)	Notes
<sup>85</sup> Rb	72.17	Stable
<sup>87</sup> Rb	27.83	Radioactive, decays to <sup>87</sup> Sr[8]
<sup>84</sup> Sr	0.56	Stable
<sup>86</sup> Sr	9.86	Stable, used as a reference isotope[6]
<sup>87</sup> Sr	7.00	Stable, produced by the decay of <sup>87</sup> Rb
<sup>88</sup> Sr	82.58	Stable

Table 2: Decay Parameters of 87Rb

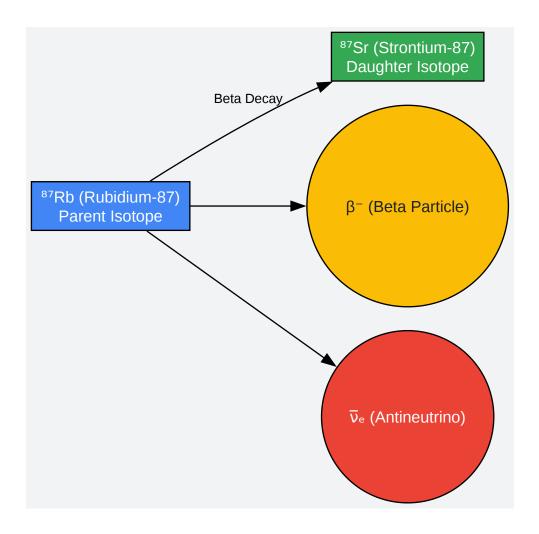
Parameter	Value	Reference
Half-life (t1/2)	~49 billion years	[6]
Decay Constant (λ)	1.42 x 10 <sup>-11</sup> year <sup>-1</sup>	[5]

Table 3: Typical Rb and Sr Concentrations in Common Minerals

Mineral	Rb (ppm)	Sr (ppm)	Typical <sup>87</sup> Rb/ <sup>86</sup> Sr Ratio
Muscovite	200 - 600	10 - 100	High
Biotite	150 - 400	5 - 50	High
K-Feldspar	50 - 300	100 - 500	Moderate to High
Plagioclase	1 - 20	200 - 1000	Low
Hornblende	5 - 50	50 - 200	Low

## **Visualizations**





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Caption: Radioactive decay of Rubidium-87 to Strontium-87.

Caption: Conceptual diagram of the Rb-Sr isochron method.

# Experimental Protocols Sample Collection and Preparation

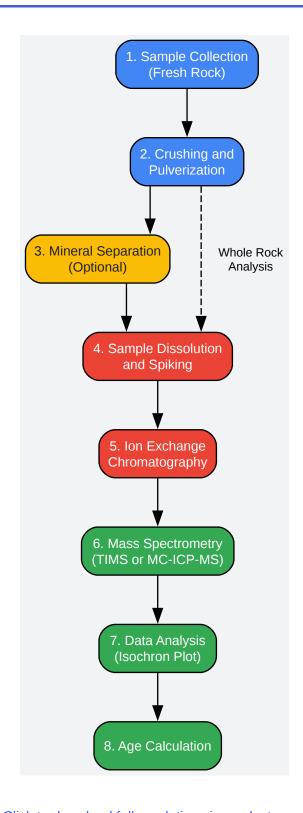
- Sample Selection: Collect fresh, unweathered rock samples representative of the geological unit to be dated.[9] Avoid samples showing signs of alteration or veining.
- Crushing and Pulverization: Crush the rock sample into smaller chips using a jaw crusher.
   Further reduce the sample to a fine powder (less than 200 mesh) using a disc mill or shatterbox. Homogenize the powder.



## **Mineral Separation (for mineral isochrons)**

- Sieving: Sieve the crushed rock to obtain specific grain size fractions.
- Magnetic Separation: Use a magnetic separator to separate minerals based on their magnetic susceptibility (e.g., separating biotite and hornblende from feldspars and quartz).
- Heavy Liquids: Use heavy liquids (e.g., methylene iodide, sodium polytungstate) to separate minerals based on their density.
- Hand Picking: Under a binocular microscope, hand-pick individual mineral grains to ensure high purity (typically >99%).





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Caption: General experimental workflow for Rb-Sr dating.

# Sample Dissolution and Isotope Dilution



- Weighing: Accurately weigh a precise amount of the powdered whole rock or mineral separate.
- Spiking: Add a calibrated amount of an isotopic tracer (a "spike") enriched in <sup>87</sup>Rb and <sup>84</sup>Sr or <sup>86</sup>Sr. This is crucial for accurately determining the Rb and Sr concentrations via isotope dilution.[6]
- Dissolution: Transfer the sample and spike mixture to a clean Teflon beaker. Add a mixture of hydrofluoric (HF) and nitric (HNO₃) acids. Place the beaker on a hotplate at a controlled temperature until the sample is completely dissolved. Evaporate to dryness. Convert the sample to a chloride form by adding hydrochloric acid (HCl) and evaporating to dryness.

## **Chromatographic Separation of Rb and Sr**

To avoid isobaric interference between <sup>87</sup>Rb and <sup>87</sup>Sr during mass spectrometry, Rb and Sr must be chemically separated from each other and from the sample matrix.[6]

- Column Preparation: Use a cation exchange resin packed into a chromatography column.
- Sample Loading: Dissolve the dried sample in a small amount of dilute HCl and load it onto the prepared column.
- Elution:
  - Elute the majority of the sample matrix using dilute HCl.
  - Selectively elute Sr using a specific molarity of HCl.
  - Subsequently, elute Rb using a higher molarity of HCl.
- Collection: Collect the separate Sr and Rb fractions in clean beakers.

## **Mass Spectrometric Analysis**

The isotopic compositions of the separated Rb and Sr fractions are measured using a thermal ionization mass spectrometer (TIMS) or a multi-collector inductively coupled plasma mass spectrometer (MC-ICP-MS).[5]



- Sample Loading: Load a small amount of the purified Sr or Rb solution onto a metal filament (e.g., tantalum, rhenium).
- Ionization: The filament is heated in the mass spectrometer's source chamber, causing the sample to ionize.
- Mass Separation: The ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
- Detection: The abundance of each isotope is measured using Faraday cups or an ion-counting detector.[4] The instrument measures the ratios of the different isotopes (e.g., <sup>87</sup>Sr/ <sup>86</sup>Sr, <sup>87</sup>Rb/<sup>86</sup>Sr).

## **Data Processing and Age Calculation**

- Data Correction: Correct the measured isotope ratios for mass fractionation.
- Isochron Plot: Plot <sup>87</sup>Sr/<sup>86</sup>Sr on the y-axis versus <sup>87</sup>Rb/<sup>86</sup>Sr on the x-axis for all the analyzed samples (whole rocks and/or minerals).
- Linear Regression: Perform a linear regression on the data points. The quality of the fit is assessed by the Mean Square of Weighted Deviates (MSWD), which should be close to 1 for a robust isochron.[6]
- Age Calculation: Calculate the age (t) from the slope (m) of the isochron using the equation:  $t = \ln(m + 1) / \lambda$ .
- Initial Ratio: The initial <sup>87</sup>Sr/<sup>86</sup>Sr ratio is determined from the y-intercept of the isochron.

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